

Boc-Pro-OMe chemical structure and IUPAC name

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Boc-Pro-OMe*

Cat. No.: *B558221*

[Get Quote](#)

An In-depth Technical Guide to Boc-Pro-OMe

For researchers, scientists, and professionals in drug development, a comprehensive understanding of the chemical properties of building blocks like **Boc-Pro-OMe** is fundamental. This guide provides a detailed overview of the chemical structure and nomenclature of **Boc-Pro-OMe**, a commonly used protected amino acid derivative.

Chemical Structure and IUPAC Nomenclature

Boc-Pro-OMe is the abbreviated name for N-tert-butoxycarbonyl-proline methyl ester. The "Boc" group (tert-butoxycarbonyl) serves as a protecting group for the amine functional group of the proline amino acid, while the methyl ester ("OMe") protects the carboxylic acid group. This protection strategy is crucial in peptide synthesis to prevent unwanted side reactions.

The stereochemistry at the alpha-carbon of the proline ring determines whether the compound is the L- or D-enantiomer. Both forms are commercially available and used in the synthesis of stereospecific molecules.

Table 1: Chemical Identifiers for **Boc-Pro-OMe**

Identifier	L-enantiomer (Boc-L-Pro-OMe)	D-enantiomer (Boc-D-Pro-OMe)
Molecular Formula	C ₁₁ H ₁₉ NO ₄ [1][2][3]	C ₁₁ H ₁₉ NO ₄ [4]
Molecular Weight	229.27 g/mol [1]	229.27 g/mol [4]
CAS Number	59936-29-7[1][2]	73323-65-6[4]
IUPAC Name	(2S)-1-(tert-butoxycarbonyl)pyrrolidine-2-carboxylic acid methyl ester[1]	(2R)-1-(tert-butoxycarbonyl)pyrrolidine-2-carboxylic acid methyl ester[4]
Synonyms	Boc-L-Pro-OMe, N-(tert-butoxycarbonyl)-L-proline Methyl Ester[1][2]	Boc-D-Pro-OMe, N-tert-butoxycarbonyl-D-proline methyl ester[4]

Visualization of the Chemical Structure

To provide a clear representation of the molecular architecture, the following diagram illustrates the chemical structure of Boc-L-Pro-OMe.

Caption: Chemical structure of Boc-L-Pro-OMe.

This guide serves as a foundational reference for professionals engaged in peptide synthesis and drug discovery, providing essential data and a clear visual representation of **Boc-Pro-OMe**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Boc-L-Proline-methyl ester | 59936-29-7 [chemicalbook.com]
- 2. peptide.com [peptide.com]

- 3. chemimpex.com [chemimpex.com]
- 4. Boc-D-Pro-Ome | C₁₁H₁₉NO₄ | CID 1277667 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Boc-Pro-OMe chemical structure and IUPAC name]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b558221#boc-pro-ome-chemical-structure-and-iupac-name]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com